

Application Notes and Protocols for Chrysobactin Isolation and Purification

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Compound of Interest

Compound Name: *Chrysobactin*

Cat. No.: *B1668919*

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Introduction

Chrysobactin is a catechol-type siderophore produced by various bacteria, notably the plant pathogen *Dickeya dadantii* (formerly known as *Erwinia chrysanthemi*), to acquire iron from the environment.[1][2][3] As iron acquisition is crucial for bacterial survival and virulence, **chrysobactin** and its transport system are potential targets for developing novel antimicrobial agents.[4] Structurally, **chrysobactin** is N-[N2-(2,3-dihydroxybenzoyl)-D-lysyl]-L-serine.[1][2] These application notes provide detailed protocols for the isolation and purification of **chrysobactin** from bacterial cultures.

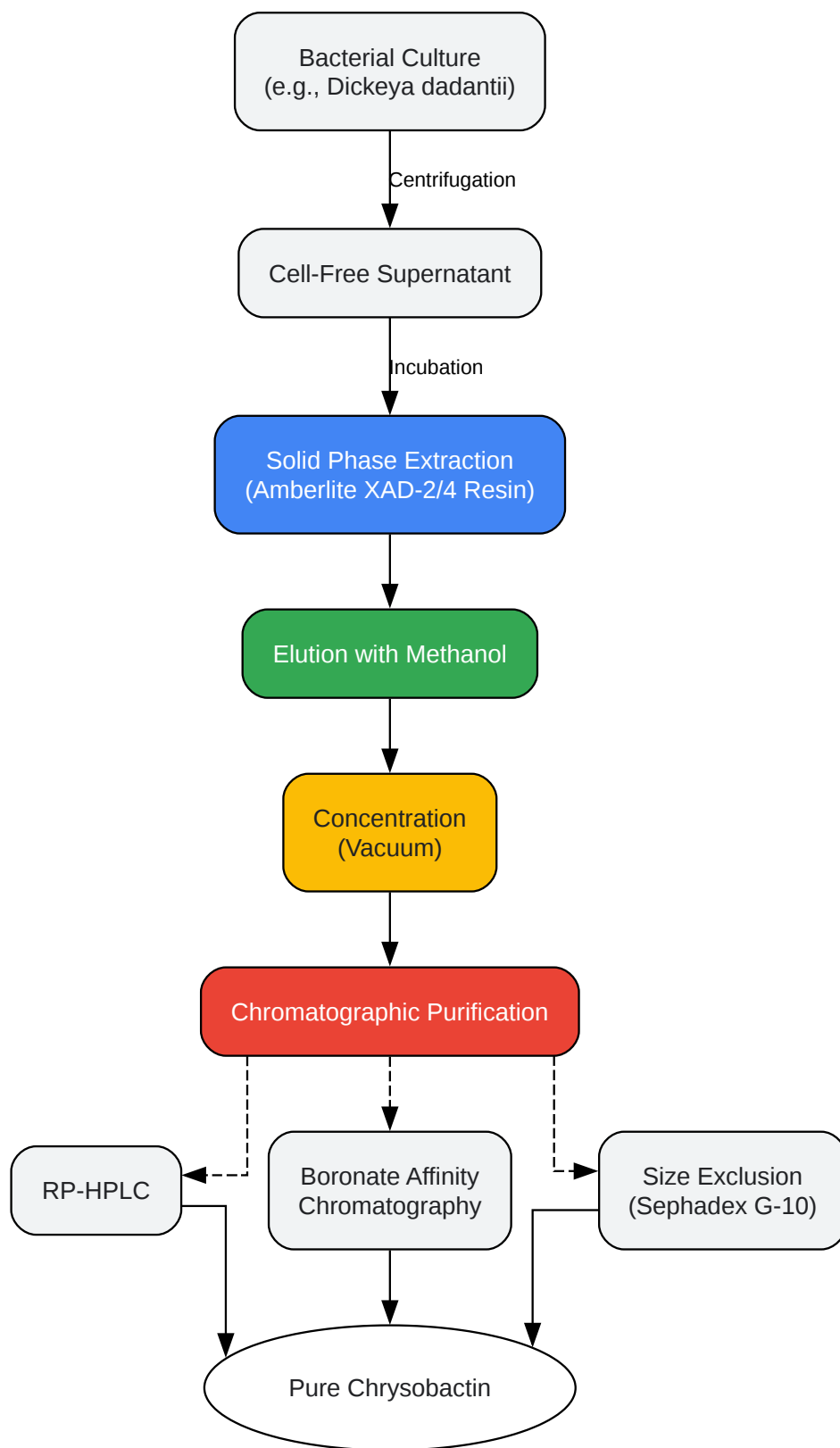
Data Presentation

Table 1: Quantitative Yield of Chrysobactin and Related Siderophores

Producing Organism	Culture Volume (L)	Compound	Yield (mg)	Source
Dickeya chrysanthemi EC16	2	Chrysobactin	1.0	[5]
Dickeya chrysanthemi EC16	2	Cyclic trichrysobactin	1.5	[5]
Dickeya chrysanthemi EC16	2	Linear trichrysobactin & Dichrysobactin	0.5	[5]

Experimental Workflows and Logical Relationships

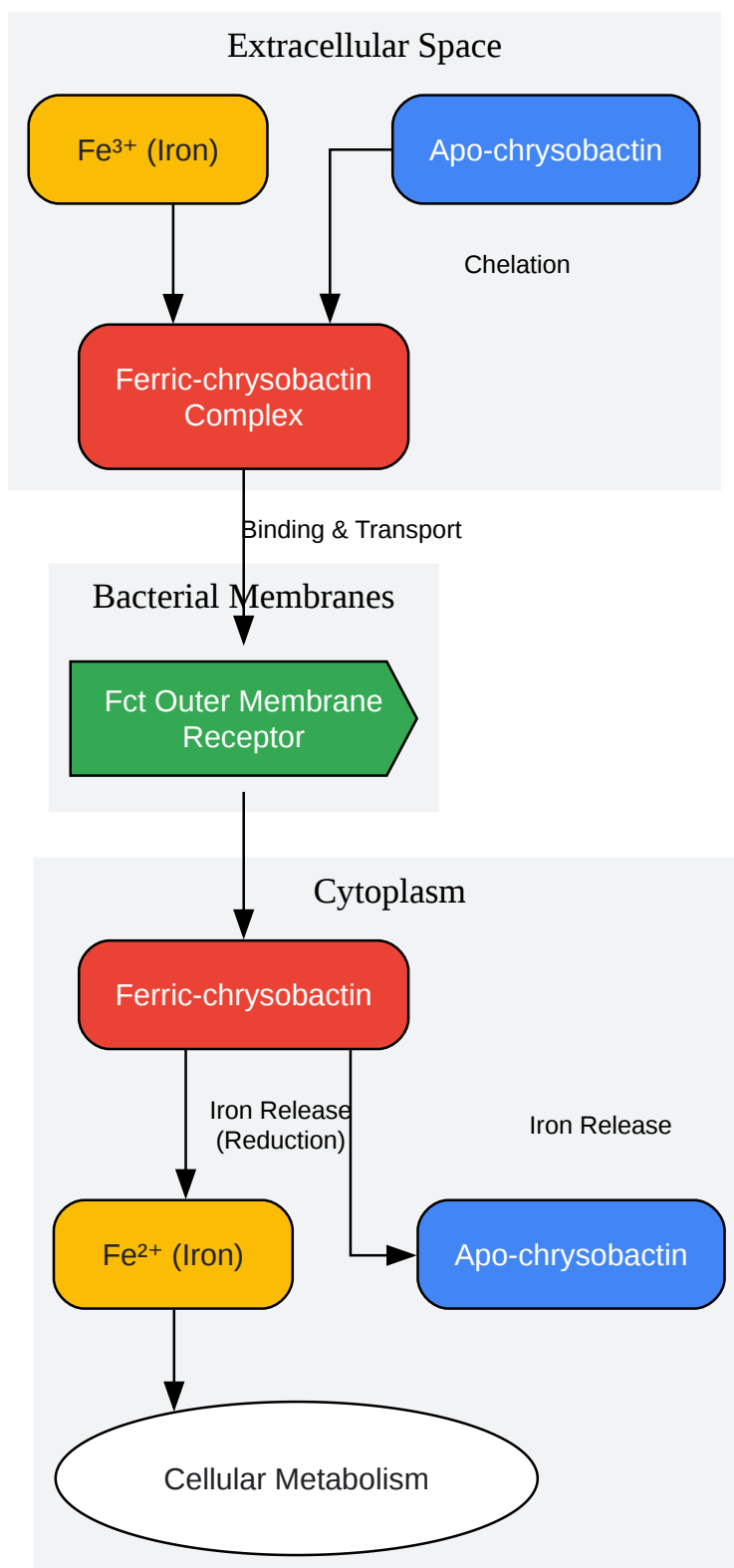
Chrysobactin Isolation and Purification Workflow



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Caption: Workflow for **chrysobactin** isolation and purification.

Mechanism of Chrysobactin-Mediated Iron Uptake



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References

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